

A Comprehensive Guide to the Administration of MLS0315771 in Animal Models

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Compound of Interest

Compound Name: MLS0315771

Cat. No.: B1676674

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Introduction

MLS0315771 is a known antagonist of G protein-coupled receptor 55 (GPR55), a novel cannabinoid receptor implicated in a variety of physiological and pathological processes. Its role in signaling pathways makes it a person of interest in research fields such as neuroscience, oncology, and immunology. This document provides detailed application notes and protocols for the administration of **MLS0315771** in animal models, designed to assist researchers in preclinical studies.

While specific in vivo data for **MLS0315771** in rodent models is limited in publicly available literature, this guide synthesizes existing information on **MLS0315771** from in vitro and zebrafish studies, alongside data from other GPR55 antagonists and general best practices for the administration of poorly soluble compounds.

Data Presentation

In Vitro Activity of MLS0315771

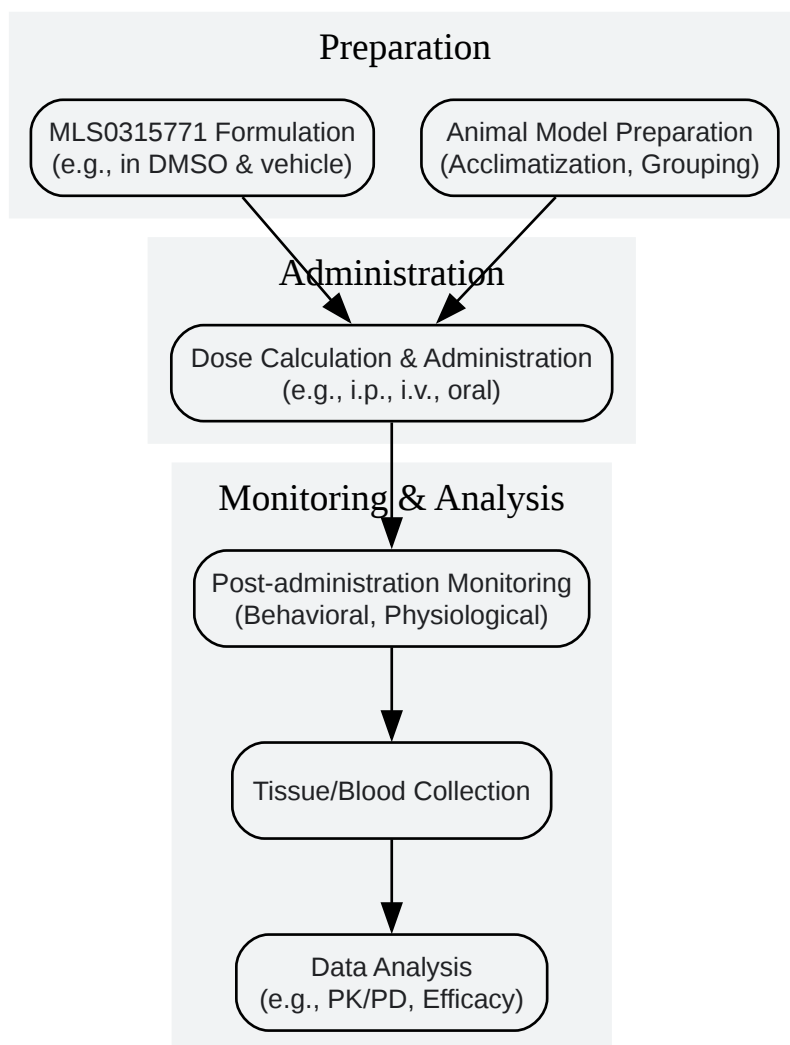
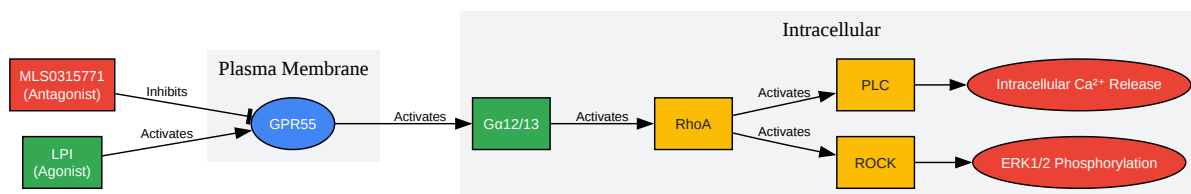
Parameter	Value	Cell Line/Assay Condition
IC ₅₀	~1 μ M	Phosphomannose Isomerase (MPI) inhibition assay
K _i	1.4 μ M	Competitive MPI inhibitor

In Vivo Data for GPR55 Antagonists (for reference)

Compound	Animal Model	Route of Administration	Dosage	Observed Effect
ML193	Rat	Intracerebroventricular (i.c.v.)	0.1 and 1 μ g/rat	Increased anxiety-like behaviors and locomotor impairment[1]
CID16020046	Rat	Intrapallidal Injection	10 μ M	Increased indices of motor performance in a model of Parkinson's disease[2]
CID16020046	Mouse	Not Specified	1 mg/kg	Attenuated obesity-induced airway inflammation
MLS0315771	Zebrafish Embryo	Immersion	> 2 μ M	Toxic

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the GPR55 signaling pathway and a general workflow for in vivo administration of **MLS0315771**.



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References

- 1. Central administration of GPR55 receptor agonist and antagonist modulates anxiety-related behaviors in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Intrapallidal injection of cannabidiol or a selective GPR55 antagonist decreases motor asymmetry and improves fine motor skills in hemiparkinsonian rats [frontiersin.org]
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